

# An In-depth Technical Guide to 2-Ethylhexyl Diphenyl Phosphate (Octicizer)

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Compound of Interest

Compound Name: 2-Ethylhexyl diphenyl phosphate

Cat. No.: B127821

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This technical guide provides a comprehensive overview of the core physical, chemical, and biological properties of **2-Ethylhexyl diphenyl phosphate**, a compound commonly known by the trade name Octicizer. This document is intended to serve as a detailed resource, presenting quantitative data, experimental methodologies, and an exploration of its known interactions with biological signaling pathways.

## **Core Chemical and Physical Properties**

**2-Ethylhexyl diphenyl phosphate** (EHDPP) is an organophosphate ester widely utilized as a plasticizer and flame retardant, particularly in polyvinyl chloride (PVC) formulations.[1][2] Its molecular structure, featuring two phenyl groups and a 2-ethylhexyl group attached to a phosphate core, imparts a unique balance of properties, including good thermal stability and a wide liquid range.[2]

### **Identifiers and Nomenclature**



Identifier	Value	
IUPAC Name	2-ethylhexyl diphenyl phosphate[1]	
Synonyms	Octicizer, Disflamoll DPO, Santicizer 141, Phosflex 362[1][3][4]	
CAS Number	1241-94-7[1]	
EC Number	214-987-2[1]	
Molecular Formula	C20H27O4P[1][4]	

## **Physicochemical Data**

The following table summarizes the key quantitative physical and chemical properties of **2-Ethylhexyl diphenyl phosphate**.

Property	Value	Source
Molar Mass	362.406 g⋅mol <sup>-1</sup>	[1]
Appearance	Clear, almost colorless to pale yellow oily liquid[2][4][5]	-
Melting Point	-60 °C (-76 °F; 213 K)	[1]
Boiling Point	196 °C (385 °F; 469 K)[1] / >300 °C[2]	-
Density	~1.08 - 1.09 g/cm³ at 25 °C	[2][6]
Vapor Pressure	6.29 x 10 <sup>-5</sup> mmHg	[6]
Water Solubility	Insoluble[2][4]	-
Viscosity	60-80 mPa⋅s at 20 °C	[2]
Refractive Index	1.510 at 25 °C	[6]
Log Kow (Octanol/Water Partition Coefficient)	5.73	[6]



## **Experimental Protocols**

This section details the methodologies for the synthesis and analytical determination of **2-Ethylhexyl diphenyl phosphate**.

## **Synthesis of 2-Ethylhexyl Diphenyl Phosphate**

A common industrial synthesis method involves a multi-step reaction using phosphorus oxychloride, 2-ethylhexanol, and phenol as primary reagents.[2]

#### Protocol:

- Initial Reaction: Phosphorus oxychloride is reacted with 2-ethylhexanol. This reaction is typically carried out first to form the 2-ethylhexyl phosphoryl dichloride intermediate.[7]
- Phenolation: The intermediate from step 1 is then reacted with sodium phenolate.[2] This
  displaces the remaining chlorine atoms to yield the final product, 2-Ethylhexyl diphenyl
  phosphate.
- Alternative Catalyst Approach: Modern synthesis methods may utilize solid acid catalysts (e.g., molecular sieves) to replace traditional homogeneous catalysts, aiming to reduce wastewater and improve reaction efficiency.[2]
- Reaction Conditions: The reaction is typically conducted at an elevated temperature (e.g., 120 °C) and under vacuum (50 150 Torr) for several hours (5.5 7 hours) to drive the reaction to completion and remove byproducts like HCI.[8]
- Purification: The crude product is then purified through processes such as washing, filtration, and distillation to obtain the final high-purity compound.

## Analytical Determination by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard and highly effective method for the detection and quantification of EHDPP in various matrices, including environmental and biological samples.

#### Protocol:



#### Sample Preparation:

- Solid Samples (e.g., soil, textiles): Perform solvent extraction. A common procedure involves weighing approximately 2 grams of the sample into a centrifuge tube, adding 5 mL of a suitable solvent like dichloromethane (DCM) or a hexane:acetone (1:1) mixture.[9]
   [10]
- Extraction: Vortex the sample for 5 minutes and then centrifuge at 3,000 rpm for 5 minutes.
- Filtration: Collect the supernatant and filter it through a 0.45 μm membrane filter into a GC vial for analysis.[11]
- GC-MS System Configuration:
  - Gas Chromatograph: Use a system equipped with a capillary column suitable for semivolatile organic compounds, such as a DB-5MS (30m x 0.25mm x 0.25µm).[11]
  - Carrier Gas: Helium or Hydrogen at a constant flow rate (e.g., 1-2 mL/min).[11][12]
  - Injection: Inject 1 μL of the prepared sample extract.
  - Temperature Program: Set an initial oven temperature of 70°C, followed by a ramp up to 280°C at a rate of 25°C/min, and hold for 6 minutes.[11]
  - Injector Temperature: 280°C.[11]
- Mass Spectrometer Conditions:
  - Ionization Mode: Electron Impact (EI).
  - Detection Mode: Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) for enhanced sensitivity and selectivity.[11][13]
  - Ion Source Temperature: ~180°C.[11]
  - Quadrupole Temperature: ~280°C.[11]



#### · Quantification:

- Prepare a series of calibration standards of known EHDPP concentrations.
- Generate a standard curve by plotting the peak area against the concentration.
- Calculate the concentration of EHDPP in the sample by comparing its peak area to the standard curve.

## **Biological Interactions and Signaling Pathways**

EHDPP is recognized as an endocrine-disrupting chemical (EDC), primarily through its interaction with nuclear receptors. Its agonistic activity on Peroxisome Proliferator-Activated Receptor Gamma (PPARy) is a key mechanism of its biological effect.[2]

## **PPARy Signaling Pathway Activation**

EHDPP has been shown to bind to and activate PPARy, a key regulator of adipogenesis (fat cell differentiation) and lipid metabolism.[3] This activation can lead to the upregulation of genes involved in these processes.







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